

Measuring BioA-IN-13 activity in a continuous fluorescence displacement assay

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Compound of Interest

Compound Name: *BioA-IN-13*

Cat. No.: *B2910722*

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Application Note & Protocol

Measuring BioA Inhibitor Activity Using a Continuous Fluorescence Displacement Assay

Audience: Researchers, scientists, and drug development professionals.

Introduction

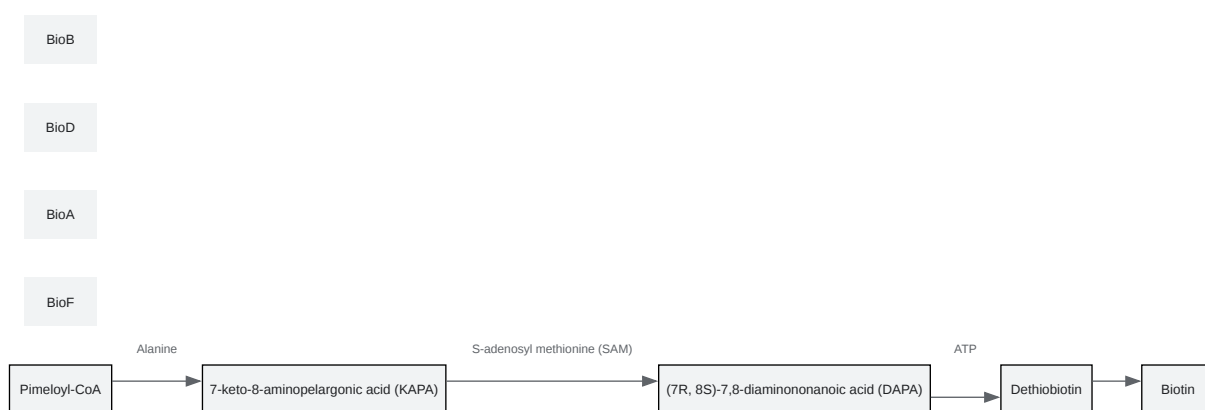
Biotin (Vitamin B7) is an essential cofactor for all domains of life. The biosynthetic pathway for biotin is an attractive target for the development of novel antimicrobial agents, particularly against pathogens like *Mycobacterium tuberculosis*, as this pathway is absent in humans.^{[1][2]} BioA, a pyridoxal 5'-phosphate (PLP) dependent enzyme, catalyzes the second step in this pathway: the transamination of 7-keto-8-aminopelargonic acid (KAPA) to 7,8-diaminopelargonic acid (DAPA) using S-adenosyl methionine (SAM) as the amino donor.^{[1][3]} This application note describes a robust and continuous fluorescence displacement assay for measuring the activity of inhibitors against BioA.

The assay is a coupled-enzyme system.^[1] BioA converts KAPA to DAPA. Subsequently, dethiobiotin synthetase (BioD) utilizes DAPA and ATP to produce dethiobiotin. The formation of dethiobiotin is monitored by its ability to displace a fluorescently-labeled dethiobiotin probe from streptavidin. When the fluorescent probe is bound to streptavidin, its fluorescence is quenched. Upon displacement by the newly synthesized dethiobiotin, the fluorescence of the probe is restored, leading to a measurable increase in signal that is proportional to BioA activity.^[1] This

high-throughput compatible assay allows for the determination of inhibitor potency (e.g., IC50 values) and for detailed kinetic studies.

Signaling Pathway: Biotin Biosynthesis

The following diagram illustrates the biotin biosynthetic pathway, highlighting the role of BioA.

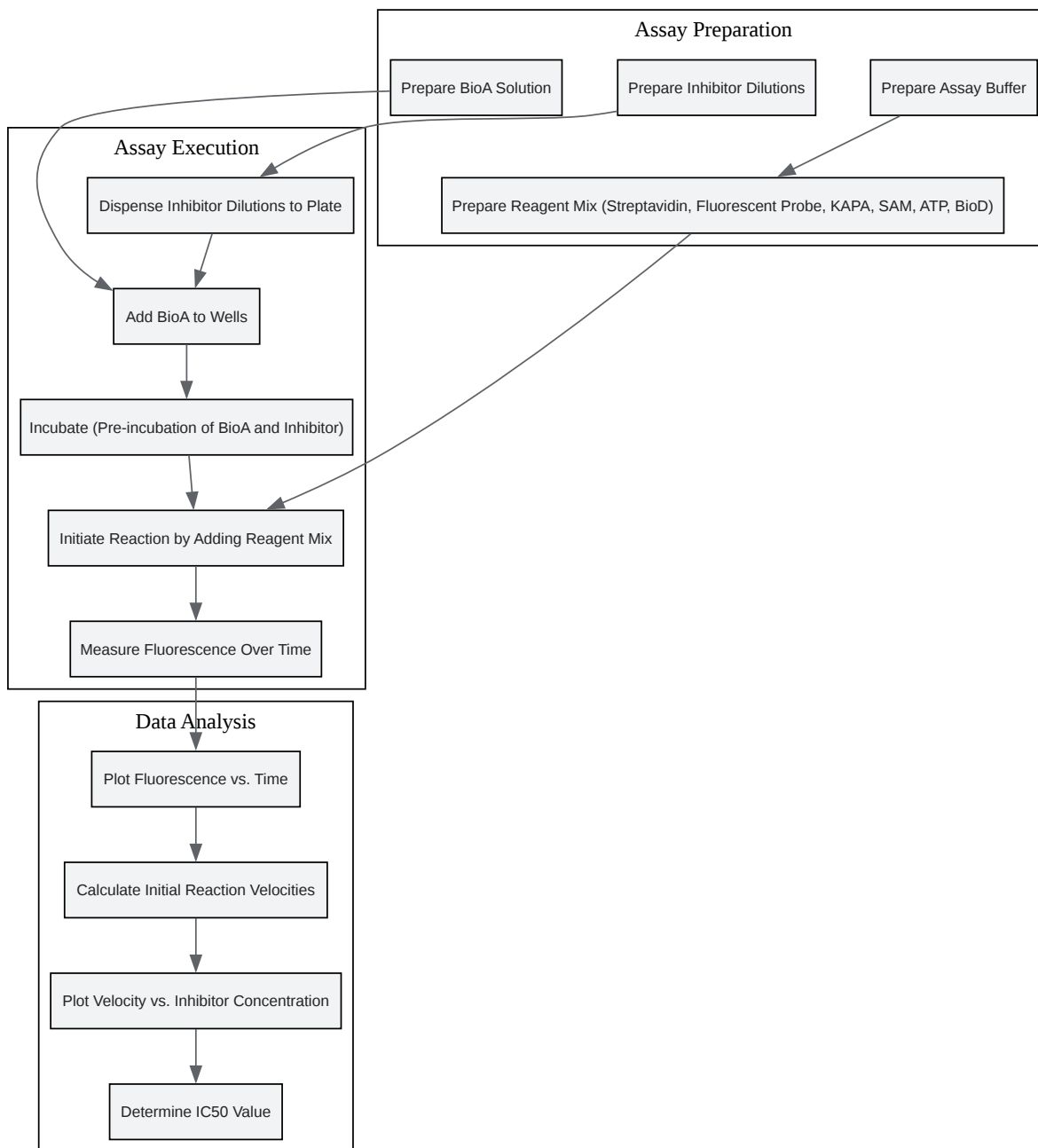


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Caption: The biotin biosynthetic pathway from pimeloyl-CoA.

Experimental Workflow

The diagram below outlines the workflow for the continuous fluorescence displacement assay to measure BioA inhibitor activity.



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References

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- 3. Mechanism-Based Inactivation by Aromatization of the Transaminase BioA Involved in Biotin Biosynthesis in Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
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